

Application Notes and Protocols for c-JUN Peptide-Induced Apoptosis

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Compound of Interest

Compound Name: *c-JUN peptide*

Cat. No.: *B14800609*

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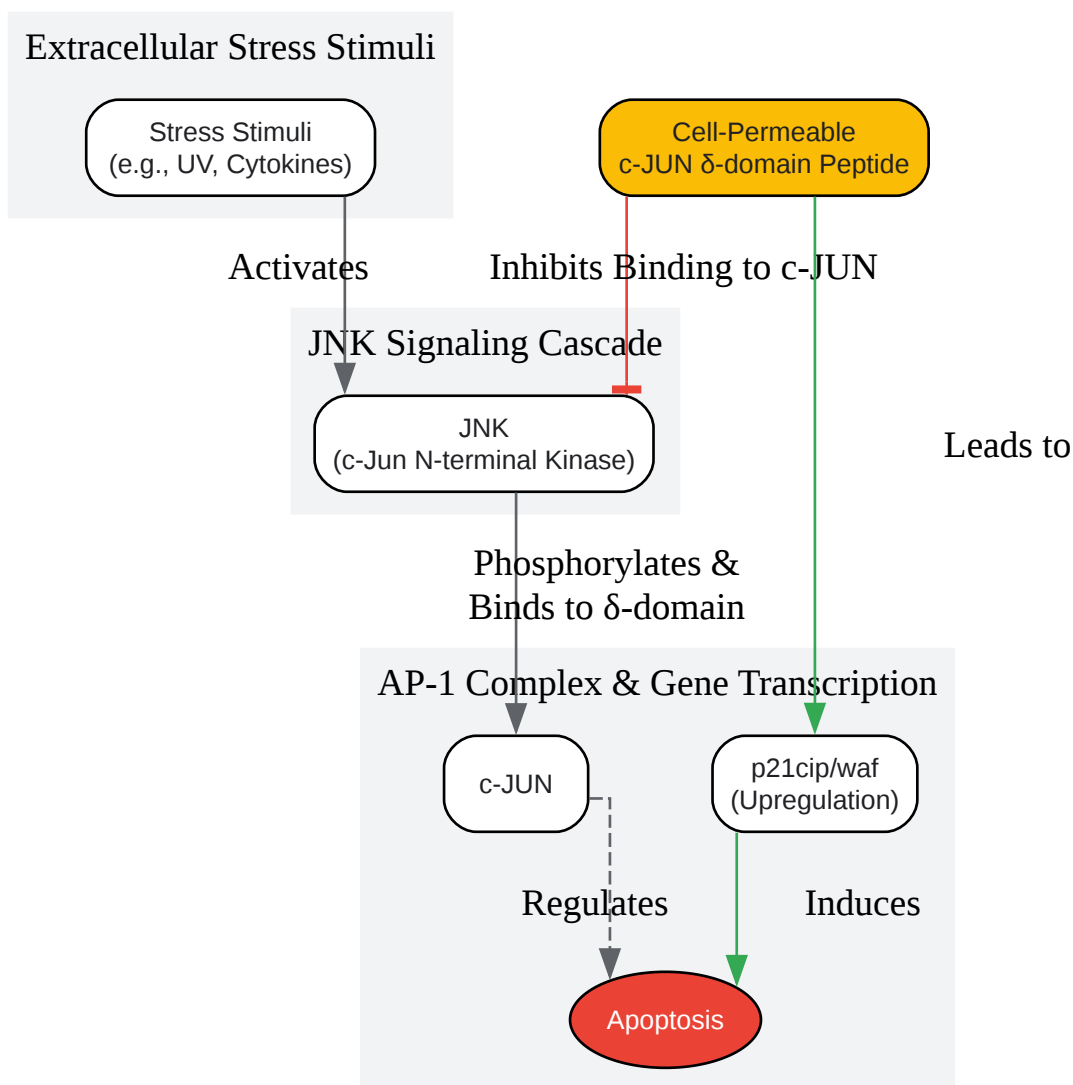
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the use of a cell-permeable **c-JUN peptide** to induce apoptosis, with a primary focus on the optimal concentrations and relevant experimental protocols. The information is based on foundational research demonstrating that disruption of the c-JUN/JNK complex can trigger programmed cell death.

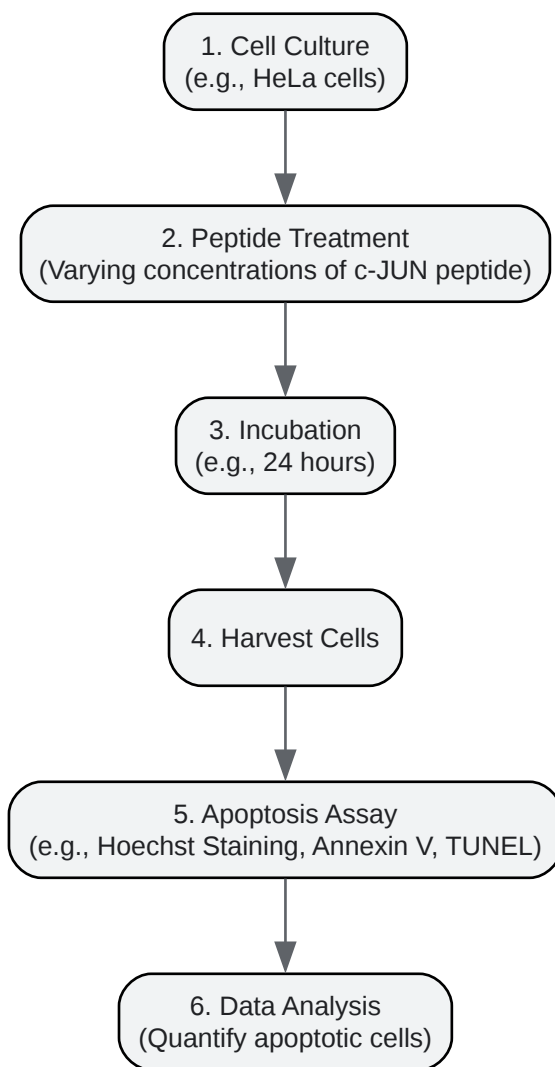
Introduction

The c-JUN protein is a critical component of the Activator Protein-1 (AP-1) transcription factor, which plays a pivotal role in cellular processes such as proliferation, differentiation, and apoptosis. The activity of c-JUN is modulated by the c-JUN N-terminal kinases (JNKs). A key interaction for this regulation occurs at the JNK-binding domain (δ -domain) of c-JUN. By introducing a cell-permeable peptide that mimics this δ -domain, the interaction between endogenous c-JUN and JNK can be competitively inhibited. This disruption has been shown to be a potent inducer of apoptosis, particularly in tumor cell lines such as HeLa cells.[1] These notes provide the necessary data and protocols to replicate and build upon these findings.

Signaling Pathway and Mechanism of Action

The mechanism of apoptosis induction by the **c-JUN peptide** involves the inhibition of c-JUN phosphorylation by JNK. This interference with the JNK signaling pathway leads to the upregulation of the cell cycle inhibitor p21cip/waf and subsequent activation of the apoptotic cascade.





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References

- 1. Disruption of the c-JUN-JNK complex by a cell-permeable peptide containing the c-JUN delta domain induces apoptosis and affects a distinct set of interleukin-1-induced inflammatory genes - PubMed [pubmed.ncbi.nlm.nih.gov]

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